

Ortetamine salt formation and purification

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Compound Focus: Ortetamine

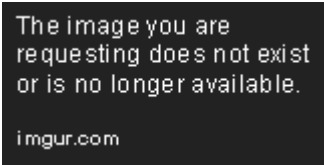
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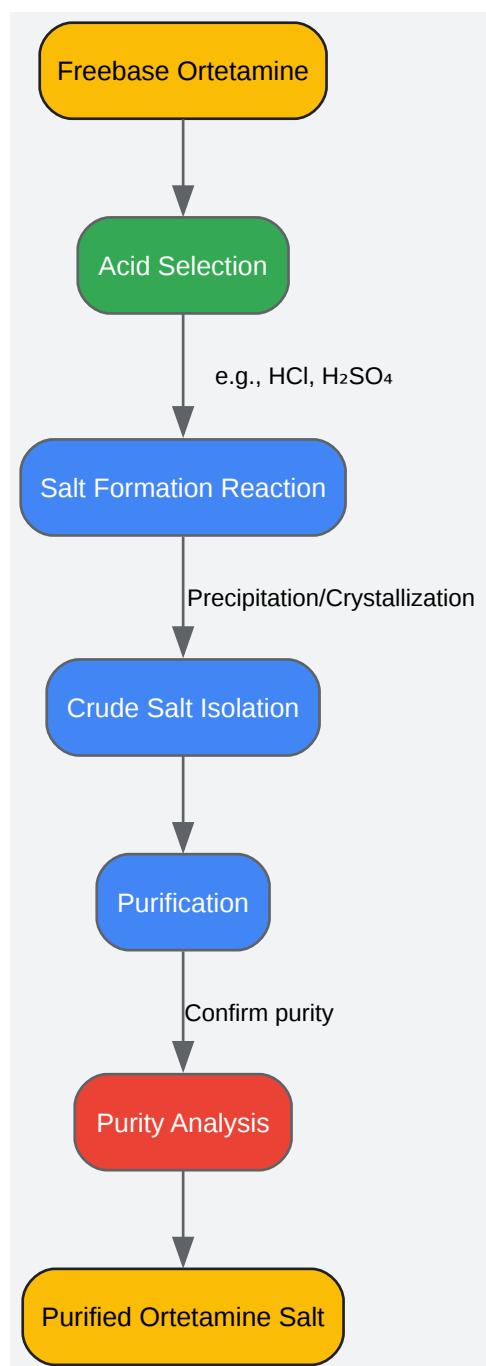
Chemical Information for Ortetamine

The table below summarizes the basic chemical data for **ortetamine** found in the search results.

Property	Description
IUPAC Name	(±)-1-(2-methylphenyl)propan-2-amine [1]
Other Names	Ortetamine, 2-Methylamphetamine, O-Tolylaminopropane [1]
Molecular Formula	C ₁₀ H ₁₅ N [1]
Molar Mass	149.237 g·mol ⁻¹ [1]
Chemical Structure	 (Image source: Wikipedia [1])
Legal Status (US)	Schedule II (isomer of methamphetamine) [1]

General Principles for Salt Formation & Purification

For psychoactive amines like **ortetamine**, salt formation is a standard process to improve the compound's stability, crystallinity, and handling properties. The following workflow outlines the logical steps from freebase to purified salt.



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Key Experimental Considerations

Based on general organic chemistry practices, here are the critical aspects you would need to address in your protocol [2]:

- **Acid Selection:** The choice of acid (e.g., hydrochloric, sulfuric, phosphoric) determines the final salt's properties. Selection is typically based on the desired solubility, crystallinity, and stability.
- **Solvent System:** The reaction solvent must dissolve both the freebase and the acid. A common strategy is to use a warm alcohol (like ethanol or isopropanol) or a mixture of acetone and water to facilitate the reaction and subsequent crystallization.
- **Purification Techniques:** The most common method for purifying a solid salt is **recrystallization** [2].
 - **Principle:** The solid salt is dissolved in a minimal volume of hot solvent, then allowed to cool slowly. As solubility decreases, pure crystals form, while impurities remain in the solution.
 - **Solvent Choice:** The ideal solvent should have high solubility for the salt when hot and very low solubility when cold [2].
- **Purity Assessment:** The purity of the final product must be verified. For solid salts, the primary methods are [2]:
 - **Melting Point:** A pure compound will have a sharp, characteristic melting point. Impurities typically cause melting point depression and a broader melting range [2].
 - **Chromatography:** Techniques like Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) can separate and identify the target compound from any impurities [2].

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References

1. - Wikipedia Ortetamine [en.wikipedia.org]
2. Organic Synthesis - Practical Purification ... - Study Mind Techniques [studymind.co.uk]

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